

Technical Guide to the Safe Handling of 3-Bromo-5-methylpicolinonitrile

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Compound of Interest

Compound Name: 3-Bromo-5-methylpicolinonitrile

Cat. No.: B1344256

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling procedures for **3-Bromo-5-methylpicolinonitrile** (CAS No. 474824-78-7). The information compiled is based on available safety data sheets for the compound and its isomers, as well as structurally related chemicals. This guide is intended to supplement, not replace, institutional safety protocols and professional judgment.

Chemical Identification and Physical Properties

3-Bromo-5-methylpicolinonitrile is a substituted pyridine derivative used as an intermediate in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals.[\[1\]](#) [\[2\]](#) Its reactivity is largely dictated by the presence of the bromine atom, the nitrile group, and the pyridine ring.[\[3\]](#)

| Property | Value | Source |
|---------------------|---|---------------------|
| Chemical Name | 3-Bromo-5-methylpicolinonitrile | [2] |
| Synonyms | 3-Bromo-5-methylpyridine-2-carbonitrile, 2-Cyano-3-bromo-5-methylpyridine | [4] |
| CAS Number | 474824-78-7 | [2] |
| Molecular Formula | C ₇ H ₅ BrN ₂ | [2] |
| Molecular Weight | 197.03 g/mol | [3] |
| Appearance | White solid | [2] |
| Boiling Point | 321.0 ± 42.0 °C (Predicted) | [4] |
| Density | 1.61 ± 0.1 g/cm ³ (Predicted) | [4] |
| Solubility | Data not available. Likely soluble in organic solvents. | |
| Storage Temperature | Room temperature, in an inert atmosphere. | [5] |

Hazard Identification and Classification

While a specific GHS classification for **3-Bromo-5-methylpicolinonitrile** is not consistently available, data from its isomer, 5-bromo-3-methylpicolinonitrile, and other related brominated cyanopyridines provide a strong indication of its potential hazards. The compound should be handled as a hazardous substance.

| Hazard Class | GHS Classification (Inferred) | Hazard Statements (Inferred) |
|---|--|---|
| Acute Toxicity, Oral | Category 4 | H302: Harmful if swallowed.[6] |
| Acute Toxicity, Dermal | Category 4 | H312: Harmful in contact with skin.[6] |
| Acute Toxicity, Inhalation | Category 4 | H332: Harmful if inhaled.[6] |
| Skin Corrosion/Irritation | Category 2 | H315: Causes skin irritation.[6] |
| Serious Eye Damage/Irritation | Category 2 | H319: Causes serious eye irritation.[6] |
| Specific Target Organ Toxicity (Single Exposure) | Category 3 (Respiratory irritation) | H335: May cause respiratory irritation.[6] |

Signal Word: Warning[6]

Precautionary Statements (selected):[6]

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P317: IF SWALLOWED: Get medical help.
- P302+P352: IF ON SKIN: Wash with plenty of water.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P501: Dispose of contents/container to an approved waste disposal plant.

Experimental Protocol: Safe Laboratory Handling

The following is a generalized protocol for handling **3-Bromo-5-methylpicolinonitrile** in a laboratory setting, for instance, during a cross-coupling reaction. This protocol should be adapted to the specific requirements of the experiment and institutional safety guidelines.

Objective: To safely weigh and dispense **3-Bromo-5-methylpicolinonitrile** for use in a chemical reaction.

Materials:

- **3-Bromo-5-methylpicolinonitrile**
- Analytical balance
- Spatula
- Weighing paper or boat
- Reaction vessel
- Appropriate solvent
- Personal Protective Equipment (see Section 6)

Procedure:

- Preparation:
 - Ensure the work area is clean and uncluttered.
 - Verify that a certified chemical fume hood is operational.[\[7\]](#)
 - Don all required personal protective equipment (PPE).[\[7\]](#)
 - Have spill containment materials readily available.[\[7\]](#)
- Dispensing:

- Perform all manipulations of the solid compound within the chemical fume hood to avoid inhalation of dust particles.[7]
- Carefully open the container of **3-Bromo-5-methylpicolinonitrile**.
- Using a clean spatula, transfer the desired amount of the solid onto a tared weighing paper or boat on the analytical balance.
- Avoid generating dust during transfer.[6]
- Securely close the main container immediately after dispensing.

- Addition to Reaction Vessel:
 - Carefully add the weighed **3-Bromo-5-methylpicolinonitrile** to the reaction vessel.
 - If necessary, use a small amount of the reaction solvent to rinse any residual solid from the weighing paper/boat into the vessel.
- Cleanup:
 - Dispose of the weighing paper/boat in a designated solid hazardous waste container.
 - Clean the spatula and any contaminated surfaces with an appropriate solvent, collecting the rinsate as hazardous waste.
 - Wipe down the work area within the fume hood.
- Waste Disposal:
 - All waste materials, including contaminated PPE, solvents, and reaction byproducts, must be disposed of in accordance with institutional and local regulations for hazardous chemical waste.[6]

Emergency Procedures

Immediate and appropriate action is crucial in the event of exposure or a spill.

| Exposure Route | First Aid Measures | Source |
|----------------|--|---------------------|
| Inhalation | Remove person to fresh air and keep comfortable for breathing. If experiencing respiratory symptoms, call a poison center or doctor. | [6] |
| Skin Contact | Take off immediately all contaminated clothing. Wash with plenty of soap and water for at least 15 minutes. Seek medical attention if skin irritation occurs. | [6] |
| Eye Contact | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. | [8] |
| Ingestion | Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor immediately. | [8] |

Spill Response: In case of a spill, evacuate non-essential personnel from the area. Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., sand, vermiculite).[\[7\]](#) Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.[\[7\]](#) Ventilate the area and clean the spill site once the material has been removed.

Fire-Fighting Measures

| Aspect | Recommendation | Source |
|------------------------------|--|--------|
| Suitable Extinguishing Media | Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray. | [6] |
| Specific Hazards | Thermal decomposition can produce hazardous gases, including carbon oxides, nitrogen oxides, and hydrogen bromide. | [8] |
| Protective Equipment | Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear. | [6] |

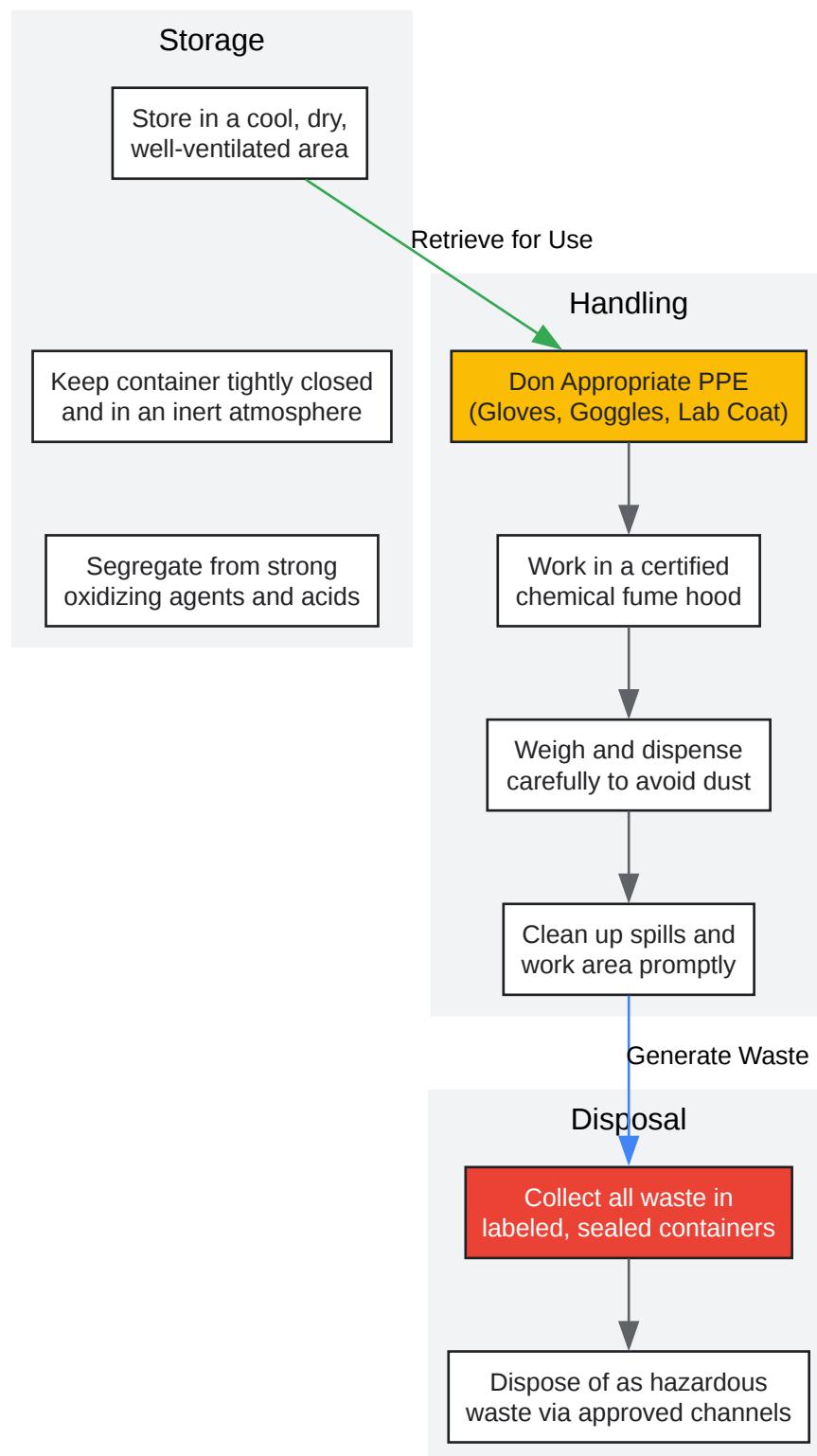
Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **3-Bromo-5-methylpicolinonitrile**.

| Protection Type | Specification | Source |
|------------------------|---|---------------------|
| Eye/Face Protection | Chemical safety goggles or a face shield where splashing is possible. | [1] |
| Skin Protection | Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat. Ensure gloves are inspected before use. | [9] |
| Respiratory Protection | To be used in a chemical fume hood. If a fume hood is not available or ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used. | [1] |

Storage and Handling Logic

Proper storage and a clear handling workflow are essential to minimize risks associated with **3-Bromo-5-methylpicolinonitrile**.

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